

Application Note: Quantitative Strategies for 1-(2-phenylethyl)guanidine

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Compound of Interest

Compound Name: 1-(2-Phenylethyl)guanidine

CAS No.: 538-69-2

Cat. No.: B1196946

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Introduction & Chemical Context

1-(2-phenylethyl)guanidine (also known as phenethylguanidine) presents a distinct analytical challenge due to its physicochemical duality.^[1] It combines a lipophilic phenethyl tail with a highly polar, strongly basic guanidine moiety ().^[1]

The Analytical Challenge

- **Retention Failure:** On standard C18 columns at neutral pH, the molecule is fully protonated (cationic), leading to void volume elution.^[1]
- **Peak Tailing:** The strong positive charge interacts with residual silanols on silica-based columns, causing severe peak tailing.^[1]
- **Detection Limits:** The phenyl ring provides only weak UV absorption (nm), making trace detection by standard UV difficult without derivatization.^[1]

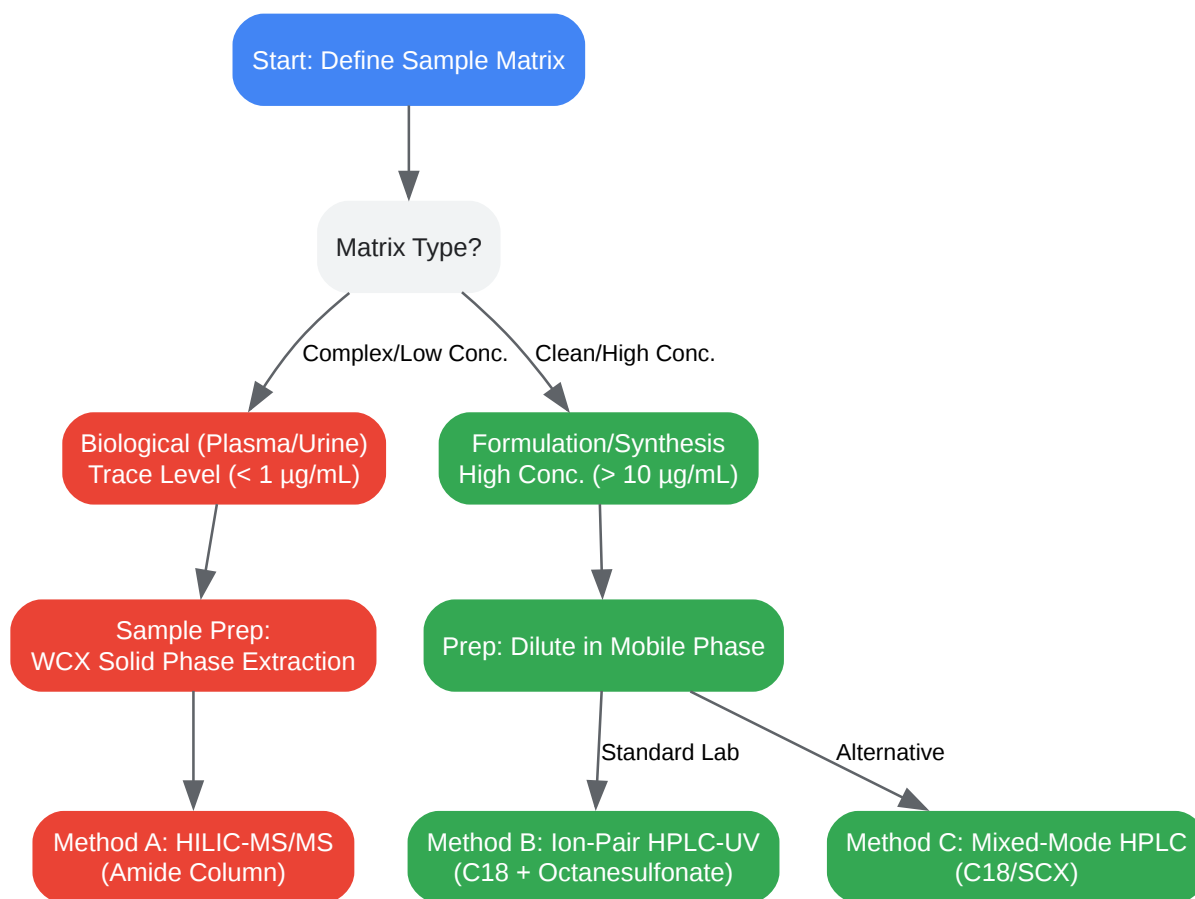
This guide details two validated workflows: a high-sensitivity HILIC-MS/MS method for biological matrices and a robust Ion-Pair HPLC-UV method for quality control (QC) and formulation analysis.

Physicochemical Profile

Property	Value	Implication
Molecular Weight	163.22 g/mol	Monoisotopic Mass: 163.11
Formula		Nitrogen-rich, ESI+ amenable
pKa	~12.5 (Strong Base)	Always cationic at pH < 10
LogP	~-0.6 (Estimated)	Mixed polar/non-polar character

Analytical Decision Matrix (Visual)

The following decision tree guides the selection of the optimal method based on sample matrix and required sensitivity.



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Figure 1: Strategic selection of analytical methods based on sensitivity needs and matrix complexity.

Method A: HILIC-MS/MS (Trace Analysis)

Context: Hydrophilic Interaction Liquid Chromatography (HILIC) is the "Gold Standard" for guanidines.^[1] It utilizes the polarity of the guanidine headgroup for retention, eluting the analyte after the matrix void.

Chromatographic Conditions

- Column: Waters XBridge BEH Amide (or equivalent zwitterionic HILIC), mm, 2.5 µm.^[1]

- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.5 (Adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).[1]
- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 40°C.
- Injection Vol: 2-5 µL.

Gradient Program:

Time (min)	%A (Aqueous)	%B (Organic)	State
0.0	10	90	Initial
1.0	10	90	Hold
5.0	50	50	Elution
6.0	50	50	Wash
6.1	10	90	Re-equilibration

| 10.0 | 10 | 90 | End |

Mass Spectrometry (ESI+)[1]

- Source: Electrospray Ionization (Positive Mode).[1][2]
- Capillary Voltage: 3.0 kV.[1]
- Desolvation Temp: 400°C.

MRM Transitions:

Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role	Mechanism
164.1	105.1	20	Quantifier	Loss of guanidine (Phenethyl cation)

| 164.1 | 60.1 | 35 | Qualifier | Guanidine fragment (

) | | 164.1 | 91.1 | 45 | Qualifier | Tropylium ion (Benzyl fragment) |

Critical Insight: The 164->105 transition is the most abundant but can be prone to interference from other phenethyl-amines. The 164->60 transition is highly specific to the guanidine core.[1]

Method B: Ion-Pair HPLC-UV (QC & Purity)

Context: For labs without MS, or for high-concentration purity assays, Ion-Pair Chromatography (IPC) neutralizes the cationic charge, allowing retention on standard C18 columns.

Chromatographic Conditions

- Column: C18 Endcapped (e.g., Agilent Zorbax Eclipse Plus),
mm, 5 µm.[1]
- Mobile Phase:
 - Buffer: 20 mM Phosphate Buffer (pH 3.0) + 5 mM Sodium 1-Octanesulfonate (Ion-Pair Reagent).
 - Ratio: 60% Buffer / 40% Acetonitrile.
- Flow Rate: 1.0 mL/min.

- Detection: UV Absorbance at 210 nm (primary) and 254 nm (secondary).
- Temperature: 30°C.

System Suitability Criteria

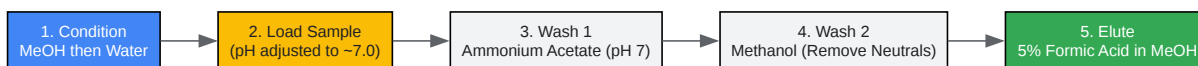
- Tailing Factor (
): Must be < 1.5. (If > 1.5, increase Octanesulfonate conc. to 10 mM).
- Retention Factor (
): Target range 2.0 – 5.0.
- Resolution: > 2.0 from any synthesis precursors (e.g., phenethylamine).

Expert Note on IPC: Once a column is used with ion-pairing reagents (sulfonates), it should be dedicated to this method. The reagent permanently modifies the stationary phase surface.

Protocol: Sample Preparation (WCX-SPE)

For biological samples (plasma, urine), protein precipitation is often insufficient due to the high polarity of the analyte. Mixed-mode Weak Cation Exchange (WCX) is the superior cleanup strategy.

Workflow Diagram (DOT)



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Figure 2: Mixed-Mode Weak Cation Exchange (WCX) extraction protocol.

Step-by-Step Protocol

- Cartridge: Waters Oasis WCX or Phenomenex Strata-X-CW (30 mg/1 mL).[1]
- Conditioning: 1 mL Methanol followed by 1 mL Water.
- Loading: Dilute 200 µL plasma with 200 µL 50mM Ammonium Acetate (pH 7.0). Load at gravity or low vacuum.[1]
 - Mechanism:[3] At pH 7, the guanidine is positively charged () and the sorbent is negatively charged (), locking the analyte via ionic retention.
- Wash 1 (Aqueous): 1 mL 50mM Ammonium Acetate (removes proteins/salts).[1]
- Wash 2 (Organic): 1 mL 100% Methanol (removes neutral hydrophobic interferences; analyte remains bound ionically).[1]
- Elution: 2 x 500 µL of 5% Formic Acid in Methanol.
 - Mechanism:[3] Acidifying the solvent protonates the sorbent's carboxyl groups, neutralizing the negative charge and releasing the cationic analyte.
- Reconstitution: Evaporate to dryness under and reconstitute in Mobile Phase A.

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